

3,4-Dimethoxy-N-(phenylmethyl)benzenepropanamide structure

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Compound of Interest

Compound Name: *N*-benzyl-3-(3,4-dimethoxyphenyl)propanamide

CAS No.: 40958-49-4

Cat. No.: B017136

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An In-Depth Technical Guide to the Structure, Synthesis, and Properties of 3,4-Dimethoxy-N-(phenylmethyl)benzenepropanamide

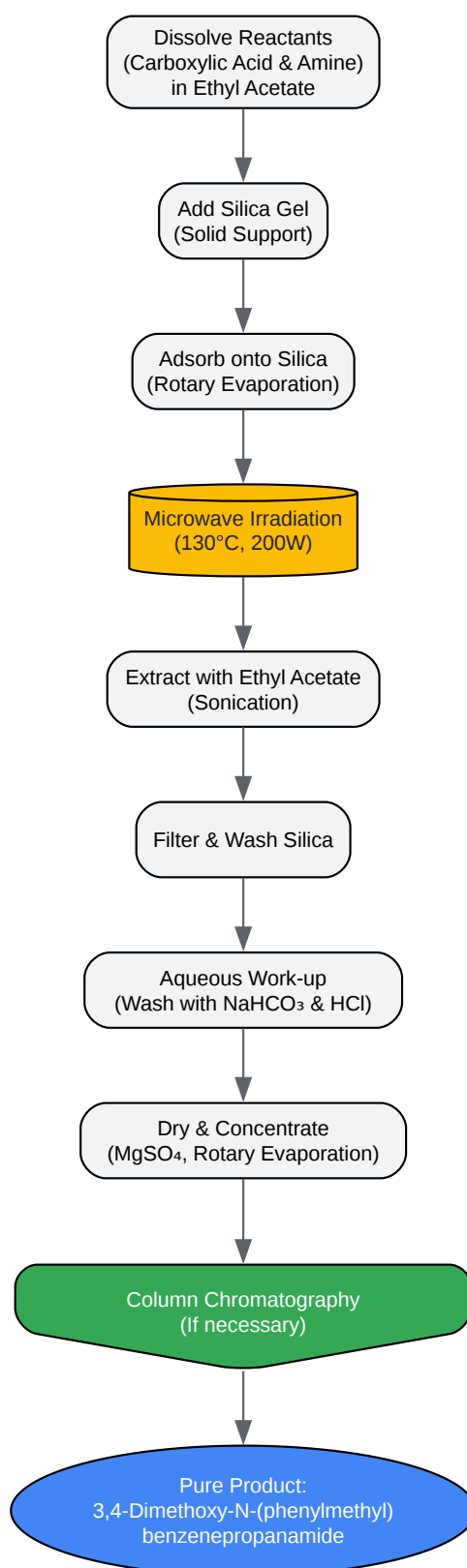
Abstract

This technical guide provides a comprehensive analysis of 3,4-Dimethoxy-N-(phenylmethyl)benzenepropanamide (CAS No. 40958-49-4), a key organic compound utilized primarily as a building block in synthetic chemistry. We will dissect its molecular structure, detailing the constituent functional groups and their influence on the molecule's overall properties. A plausible and efficient synthetic pathway via microwave-assisted amidation is presented, complete with a detailed experimental protocol and workflow visualization. Furthermore, this guide offers an expert analysis of the expected spectroscopic signatures (^1H NMR, ^{13}C NMR, IR, and MS) that are critical for its structural elucidation and characterization. Finally, we explore the potential applications and inferred biological relevance of this compound by examining its structural relationship to known bioactive molecules, particularly phenethylamine derivatives. This document is intended for researchers, chemists, and drug

development professionals seeking a detailed understanding of this versatile synthetic intermediate.

Introduction and Chemical Identity

3,4-Dimethoxy-N-(phenylmethyl)benzenepropanamide is a secondary amide characterized by a complex molecular architecture. Its structure is built upon a benzenepropanamide core, which is substituted at the 3 and 4 positions of the phenyl ring with methoxy groups (-OCH₃). The amide nitrogen is further substituted with a phenylmethyl (benzyl) group. This combination of an electron-rich dimethoxybenzene ring, a flexible propanamide linker, and a benzyl moiety makes it a valuable intermediate in the synthesis of more complex molecular targets.^[1] Its solubility in common organic solvents like chloroform, dichloromethane, and ethyl acetate facilitates its use in a variety of reaction conditions.^[1]



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Sources

- 1. CAS:40958-49-4[N-Benzyl-3-(3',4'-dimethoxyphenyl)propanamide - Drug Delivery [\[ebclink.com\]](#)
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